Synthesis and Characterization of Ethanol, 2,2'-(decylimino)bis-: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ethanol, 2,2'-(decylimino)bis-*
CAS No.:	*18924-65-7*
Cat. No.:	*B3048987*

Get Quote

Executive Summary

Ethanol, 2,2'-(decylimino)bis-, commonly known as N-decyldiethanolamine or N,N-bis(2-hydroxyethyl)decylamine, is a versatile tertiary amine featuring a hydrophilic diethanolamine headgroup and a hydrophobic 10-carbon alkyl tail[1]. This specific amphiphilic architecture makes it a highly valuable non-ionic to weakly cationic surfactant. In the pharmaceutical and chemical industries, it serves as a critical intermediate in the synthesis of quaternary ammonium biocides, a precursor for esterified cationic lipids used in Lipid Nanoparticle (LNP) formulations, and a stabilizer for hydrophobic drug delivery systems[2].

This whitepaper details the mechanistic pathways, self-validating experimental protocols, and downstream applications of N-decyldiethanolamine, providing researchers with an authoritative grounding in its synthesis and handling.

Chemical Identity & Physicochemical Properties

© 2026 BenchChem. All rights reserved.

To establish a baseline for analytical validation, the core physicochemical properties of N-decyldiethanolamine are summarized below based on standardized chemical databases[1][3].

Property	Value / Description
Chemical Name	Ethanol, 2,2'-(decylimino)bis-
Synonyms	N-Decyldiethanolamine; N,N-bis(2-hydroxyethyl)decylamine
CAS Registry Number	18924-65-7
Molecular Formula	$C_{14}H_{31}NO_2$
Molecular Weight	245.41 g/mol
InChI Key	YSDGSQDHXJAHIA-UHFFFAOYSA-N
Structural Class	Tertiary Amine, Amphiphilic Surfactant
Storage Conditions	Room Temperature (RT), keep away from strong oxidizers

Mechanistic Pathways for Synthesis

The synthesis of N-alkyldiethanolamines is governed by the need to selectively functionalize the amine without inducing O-alkylation (ether formation) or competitive elimination reactions[4]. Two primary routes are utilized depending on the scale and available infrastructure.

Route A: N-Alkylation of Diethanolamine (Laboratory & Pilot Scale)

The most reliable and self-validating system for laboratory synthesis is the bimolecular nucleophilic substitution (

) of 1-bromodecane with diethanolamine[4][5].

- Nucleophile & Electrophile: Diethanolamine acts as the secondary amine nucleophile. 1-Bromodecane is chosen as the electrophile because the primary bromide offers minimal

© 2026 BenchChem. All rights reserved.

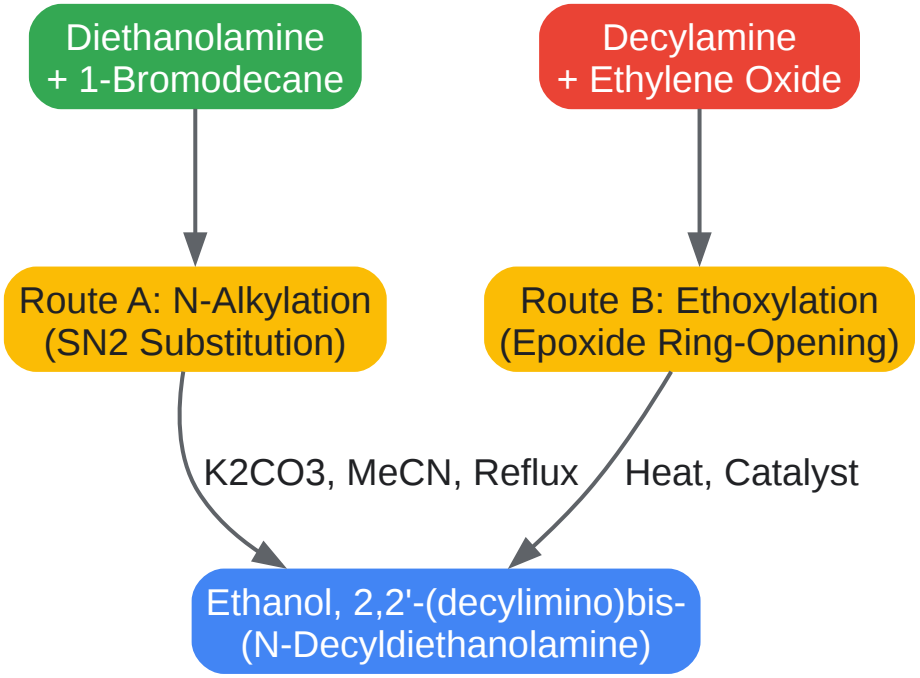
steric hindrance, facilitating a highly efficient back-side attack by the amine's lone pair[5].

- Solvent Dynamics: Acetonitrile (MeCN) is the optimal solvent. As a polar aprotic solvent, it poorly solvates the amine nucleophile, thereby increasing its reactivity. Furthermore, its boiling point (82°C) provides an ideal reflux temperature that drives the reaction to completion without thermally degrading the amine products[5].

- Acid Scavenger (Causality): Anhydrous potassium carbonate (K_2CO_3) is employed rather than stronger bases like sodium hydroxide (NaOH). K_2CO_3 effectively neutralizes the hydrobromic acid (HBr) byproduct, preventing the protonation and subsequent deactivation of diethanolamine. Crucially, K_2CO_3 is mild enough to suppress the competitive elimination of 1-bromodecane into 1-decene, ensuring high substitution yields[5].

Route B: Ethoxylation of Decylamine (Industrial Scale)

At the commercial scale, the compound is synthesized via the ethoxylation of primary decylamine using two molar equivalents of ethylene oxide[4]. This epoxide ring-opening mechanism is highly atom-economical but requires specialized high-pressure reactors to safely manage volatile ethylene oxide gas.



Click to download full resolution via product page

Figure 1: Synthetic pathways for **Ethanol, 2,2'-(decylimino)bis-** via alkylation and ethoxylation.

Experimental Methodology: Self-Validating Protocol for N-Alkylation

To ensure scientific integrity and reproducibility, the following step-by-step protocol is designed with built-in validation checkpoints, adapted from established

amine alkylation methodologies[4][5].

Step 1: Reaction Setup

- In a flame-dried 250 mL two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add diethanolamine (4.73 g, 45 mmol) and anhydrous potassium carbonate (8.29 g, 60 mmol)[5].
- Add a catalytic amount of potassium iodide (KI, 0.5 g) to facilitate the Finkelstein reaction in situ, temporarily converting the alkyl bromide to a more reactive alkyl iodide, accelerating the process[5].
- Suspend the mixture in 80 mL of anhydrous acetonitrile and bubble nitrogen gas through the solvent for 5 minutes to purge oxygen and prevent amine oxidation[5].

Step 2: Execution

- Slowly add 1-bromodecane (8.85 g, 40 mmol) dropwise via an addition funnel. Causality: Using a slight excess of diethanolamine (45 mmol vs 40 mmol) ensures complete consumption of the alkyl halide and minimizes the formation of quaternary ammonium salts[5].
- Heat the reaction mixture to reflux (~82°C) under a nitrogen atmosphere for 12 to 16 hours[5].
- Validation Checkpoint: Monitor the reaction via Thin Layer Chromatography (TLC) using a Dichloromethane:Methanol (9:1) solvent system. The disappearance of the non-polar 1-bromodecane spot indicates reaction completion.

© 2026 BenchChem. All rights reserved.

Step 3: Workup & Isolation

- Cool the mixture to room temperature and filter off the inorganic salts (K_2CO_3, KBr).
- Concentrate the filtrate under reduced pressure to remove the acetonitrile solvent[5].
- Redissolve the crude oily residue in 60 mL of chloroform (or dichloromethane) and transfer to a separatory funnel[5].
- Wash the organic layer with distilled water (3 × 30 mL). Causality: Water washing is critical as it selectively partitions the unreacted, highly water-soluble diethanolamine away from the amphiphilic N-decyldiethanolamine product[5].
- Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and evaporate the solvent under reduced pressure to yield the crude product[5].

Step 4: Purification

- Purify the crude product via flash column chromatography on silica gel, using a gradient elution of ethyl acetate to methanol.
- The purified N-decyldiethanolamine is isolated as a viscous, colorless to pale-yellow oil[4][5].

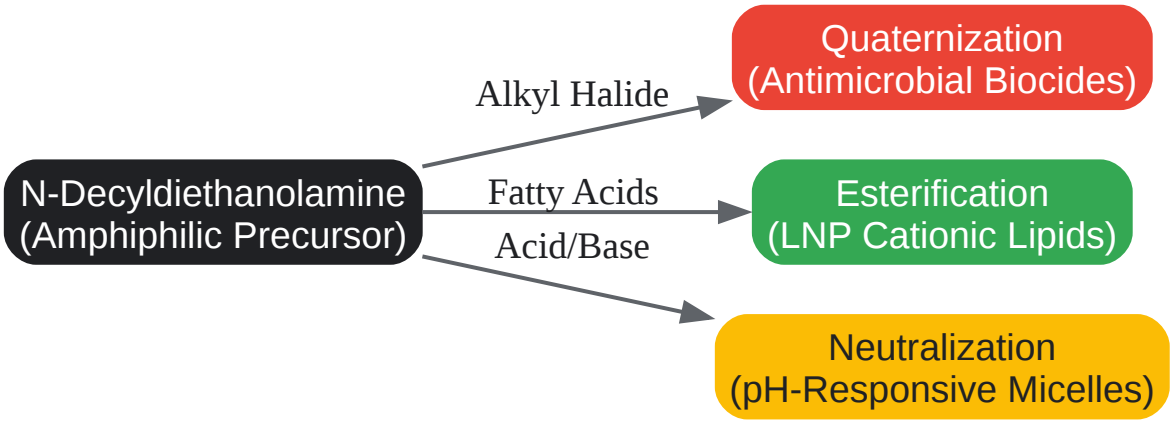
Applications in Drug Development & Formulation

The unique structure of N-decyldiethanolamine allows it to act as a highly tunable platform molecule for advanced formulations[2].

- Cationic Lipids for Lipid Nanoparticles (LNPs): The diethanolamine hydroxyl groups can undergo esterification with various fatty acids. The resulting tertiary amine esters are ionizable cationic lipids, which are foundational in encapsulating mRNA and forming LNPs for gene delivery[2].
- Antimicrobial Biocides: Quaternization of the tertiary amine nitrogen with short-chain alkyl halides (e.g., methyl chloride) yields quaternary ammonium compounds (QACs). These act as potent membrane-disrupting biocides used in sterile manufacturing environments[4].

© 2026 BenchChem. All rights reserved.

- Migration Monitoring in Packaging: Due to its widespread use as an antistatic agent and surfactant, N-decyldiethanolamine is actively monitored as a Non-Intentionally Added Substance (NIAS) in polypropylene food and pharmaceutical packaging, requiring strict LC-MS quantification to ensure safety compliance[6].



Click to download full resolution via product page

Figure 2: Downstream formulation workflows and applications of N-decyldiethanolamine in drug delivery.

References

- ResearchGate. "Migration of (non-) intentionally added substances and microplastics from microwavable plastic food containers" (Details CAS 18924-65-7 migration). Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Ethanol, 2,2'-(decylimino)bis- | 18924-65-7 | Benchchem [benchchem.com]
- 2. Ethanol, 2,2'-(pentadecylimino)bis- | 24910-32-5 | Benchchem [benchchem.com]

- 3. Ethanol, 2,2'-(decylimino)bis- | 18924-65-7 [sigmaaldrich.com]
- 4. Ethanol, 2,2'-(pentadecylimino)bis- | 24910-32-5 | Benchchem [benchchem.com]
- 5. 111-83-1 | 1-Bromooctane | Aliphatic Chain Hydrocarbons | Ambeed.com [ambeed.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Synthesis and Characterization of Ethanol, 2,2'-(decylimino)bis-: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3048987/docs#synthesis-and-characterization-of-ethanol-2-2-decylimino-bis-a-comprehensive-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.